Introduction: The Significance of Deuteration in Pharmaceutical Analysis

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Compound of Interest

Compound Name:	*Mebeverine alcohol D5*
Cat. No.:	*B1191699*

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Mebeverine is an antispasmodic drug primarily used to treat irritable bowel syndrome (IBS). Following administration, it is rapidly hydrolyzed by esterases into two main metabolites: veratric acid and mebeverine alcohol.[1] Due to this rapid conversion, the parent drug is often undetectable in plasma, making the accurate quantification of its metabolites essential for pharmacokinetic (PK) and drug metabolism (DMPK) studies.[1][2]

Mebeverine alcohol D5 is the deuterated isotopologue of the active mebeverine alcohol metabolite.[3] Its primary application is as an internal standard for quantitative bioanalysis, typically using Isotope Dilution Mass Spectrometry (IDMS).[2] The five deuterium atoms on the ethyl group increase the molecule's mass, allowing it to be distinguished from the endogenous (non-labeled) metabolite by a mass spectrometer, without significantly altering its chemical and physical behavior during sample extraction and chromatographic separation.[1][2]

The substitution of hydrogen with its stable, heavier isotope, deuterium, is a cornerstone of modern drug development, a strategy often termed the "Deuterium Switch".[4] The carbon-deuterium (C-D) bond is stronger and vibrates at a lower frequency than a carbon-hydrogen (C-H) bond.[4][5] This seemingly subtle change can slow down metabolic processes, a phenomenon known as the kinetic isotope effect.[6] This can lead to an improved pharmacokinetic profile, enhanced safety, and reduced patient dosing frequency.[4][6] From a

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regulatory standpoint, the U.S. FDA often considers deuterated versions of existing drugs as New Chemical Entities (NCEs), which can provide a period of market exclusivity.[7] Understanding the physical properties of these deuterated compounds is the first step in their successful application.

Section 1: Physicochemical Characterization of Mebeverine Alcohol D5

While specific experimental data for **Mebeverine alcohol D5** is not extensively published, its properties can be reliably predicted based on the known characteristics of its non-deuterated (protiated) counterpart and the established principles of isotopic substitution.[5]

Table 1: Core Identifiers for **Mebeverine Alcohol D5**

Property	Value	Source(s)
IUPAC Name	**4-((ethyl-d5)(1-(4-methoxyphenyl)propan-2-yl)amino)butan-1-ol**	**[2][8]**
CAS Number	2070015-15-3	[3][8][9]
Molecular Formula	$C_{16}H_{22}D_5NO_2$	[3][9]
Molecular Weight	270.42 g/mol	[2][3][9]
Parent Drug	Mebeverine	[10]

| Application | Stable isotope-labeled internal standard |[1][3][10] |

The Influence of Deuteration on Physical Properties

The introduction of deuterium can lead to small but measurable changes in a molecule's physical properties compared to its protiated analog.[5]

- Melting and Boiling Point: Deuterated compounds typically exhibit slightly higher melting and boiling points than their hydrogenous counterparts. This is observed in simple molecules like heavy water (D_2O), which boils at 101.42°C.[5]

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- pKa: Deuteration can subtly alter the acidity or basicity of a compound. The pKa of a deuterated acid is generally slightly higher (less acidic), and a deuterated base will be slightly less basic.[5]
- Lipophilicity (LogP): Minor changes in bond length and vibrational energy can lead to small alterations in polarity and, consequently, lipophilicity. These changes are typically minimal but can be relevant in chromatographic separations.[5]
- Appearance: The non-deuterated Mebeverine alcohol is described as a light yellow to yellow liquid.[11] However, suppliers may provide **Mebeverine alcohol D5** as a powder or crystalline solid, which is common for reference standards to ensure long-term stability.[12]

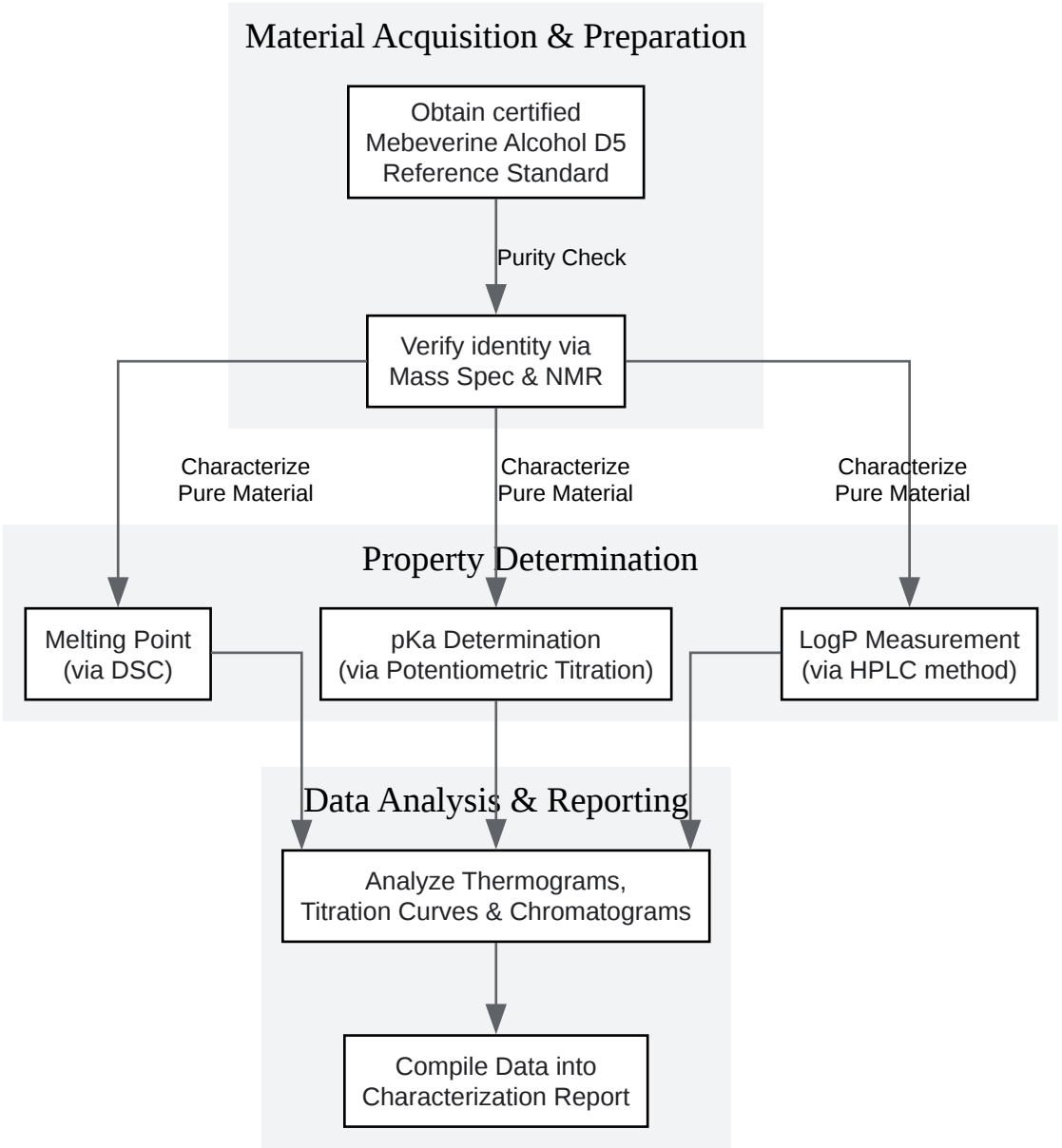
Table 2: Comparison of Predicted Physical Properties of **Mebeverine Alcohol D5** vs. Protiated Analogs

Property	**Mebeverine HCl (Parent Drug)**	**Mebeverine Alcohol (Protiated)**	**Mebeverine Alcohol D5 (Predicted)**
Physical Form	**White crystalline powder[13][14]**	**Light yellow to yellow liquid[11]**	**Expected to be a solid or oil for stability as a reference standard[12]**
Melting Point	105-107 °C[15] or 129-131 °C[16]	Not specified	Predicted to be slightly higher than the protiated analog, if solid
pKa	10.7[13]	Not specified	Predicted to be slightly different from the protiated analog
LogP	Not specified	Not specified	Predicted to be very similar to the protiated analog

Section 2: Experimental Protocol for Physical Property Determination

For definitive characterization, the following experimental protocols are recommended. These methods are designed to be self-validating and provide the robust data required for regulatory submissions and internal quality control.

Workflow for Physicochemical Characterization



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Caption: Workflow for determining the physical properties of a reference standard.

Protocol 1: Melting Point Determination by Differential Scanning Calorimetry (DSC)

- Rationale: DSC is a highly accurate thermoanalytical technique that measures the difference in heat flow required to increase the temperature of a sample and a reference. It provides a precise melting point, which is a critical indicator of purity.
- Methodology:
  - Calibrate the DSC instrument using a certified indium standard.
  - Accurately weigh 1-3 mg of **Mebeverine alcohol D5** into a hermetically sealed aluminum pan. An empty, sealed pan is used as the reference.
  - Place both pans into the DSC cell.
  - Heat the sample at a controlled rate (e.g., 10°C/min) under an inert nitrogen atmosphere (20-50 mL/min flow rate).
  - Record the heat flow versus temperature. The melting point is determined as the onset or peak of the endothermic melting event on the resulting thermogram.

Protocol 2: pKa Determination by Potentiometric Titration

- Rationale: **Mebeverine alcohol D5** contains a tertiary amine, which is basic. Potentiometric titration is a robust method to determine the pKa by monitoring pH changes during neutralization with an acid.
- Methodology:
  - Accurately prepare a solution of **Mebeverine alcohol D5** of known concentration (e.g., 0.01 M) in a co-solvent system if necessary (e.g., water/methanol) to ensure solubility.
  - Calibrate a pH meter with at least two standard buffer solutions (e.g., pH 4.0 and 7.0).

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- Titrate the sample solution with a standardized solution of a strong acid (e.g., 0.1 M HCl) at a constant temperature (25°C).
- Record the pH after each addition of the titrant.
- Plot the pH versus the volume of titrant added. The pKa is the pH at the half-equivalence point of the titration curve.

Section 3: Solubility Profile

Solubility is a critical parameter that influences bioavailability, formulation development, and the preparation of stock solutions for analytical standards.

Known Solubility of Mebeverine and its Alcohol Metabolite

- Mebeverine Hydrochloride: The hydrochloride salt form is described as "very soluble in water" and "freely soluble in ethanol (96%)".[13][14] Another source confirms it is easily soluble in water and ethanol but practically insoluble in diethyl ether.[17]
- Mebeverine Alcohol (Protiated): The free alcohol metabolite has different solubility characteristics. It is reported to be soluble in chloroform and dichloromethane.[18] For in vitro studies, it is highly soluble in DMSO (100 mg/mL).[11]

Based on its structure—a tertiary amine with a butanol chain and a methoxyphenyl group—**Mebeverine alcohol D5** is expected to be a weakly basic compound with moderate lipophilicity. It is predicted to be soluble in organic solvents like methanol, ethanol, acetonitrile, and DMSO, and sparingly soluble in water.

Table 3: Solubility Data of Related Compounds

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Compound	Solvent	Solubility	Source(s)
Mebeverine HCl	**Water**	**Very Soluble**	**[13][14]**
Mebeverine HCl	Ethanol (96%)	Freely Soluble	[13][14]
Mebeverine HCl	Diethyl Ether	Practically Insoluble	[17]
Mebeverine Alcohol	Chloroform	Soluble	[18]
Mebeverine Alcohol	Dichloromethane	Soluble	[18]

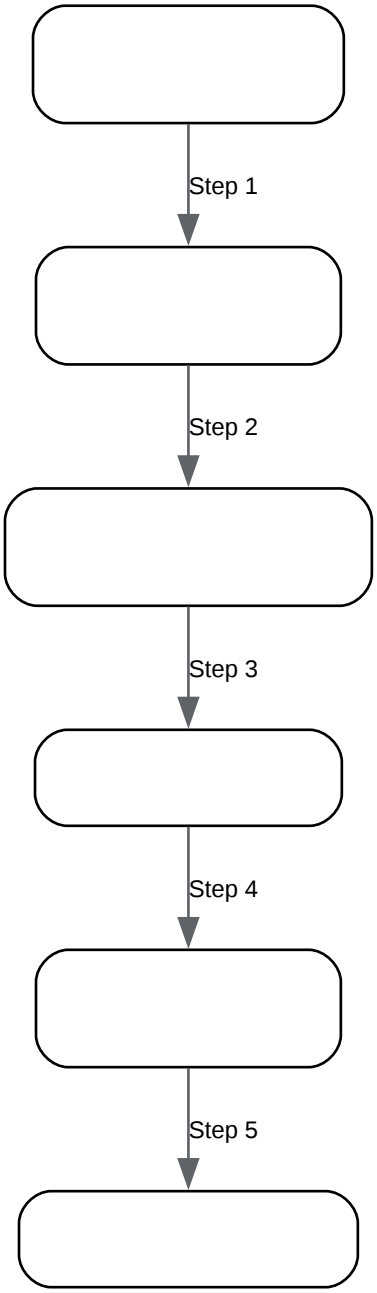
| Mebeverine Alcohol | DMSO | 100 mg/mL |[11] |

Section 4: Experimental Protocol for Solubility Determination

The equilibrium shake-flask method is the gold standard for determining thermodynamic solubility. It requires a robust analytical method to quantify the dissolved solute.

Workflow for Thermodynamic Solubility Determination

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Caption: Standard workflow for shake-flask solubility determination.

Protocol 3: Shake-Flask Solubility Measurement

- Rationale: This method ensures that the solvent is fully saturated with the solute, providing a true measure of its thermodynamic solubility at a given temperature. A validated HPLC method provides the necessary specificity and sensitivity for accurate quantification.

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- Methodology:
  - Method Validation: First, develop and validate a simple, stability-indicating RP-HPLC method for **Mebeverine alcohol D5**. This involves assessing linearity, accuracy, precision, and specificity according to ICH guidelines. A typical method might use a C18 column with a mobile phase of acetonitrile and a phosphate buffer.[19]
  - Sample Preparation: Add an excess amount of solid **Mebeverine alcohol D5** to a series of vials, each containing a known volume of a different solvent (e.g., water, phosphate buffer pH 7.4, ethanol, methanol, acetonitrile, DMSO). The excess solid ensures that saturation is reached.
  - Equilibration: Seal the vials and place them in a shaker or rotator in a temperature-controlled environment (e.g., 25°C) for a sufficient period (typically 24-48 hours) to reach equilibrium.
  - Phase Separation: After equilibration, allow the suspensions to settle. Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are transferred. Filter the aliquot through a solvent-compatible syringe filter (e.g., 0.22 µm PTFE) to remove any remaining microparticulates.
  - Quantification: Dilute the clear filtrate with the mobile phase to a concentration that falls within the validated linear range of the HPLC method.
  - Analysis: Inject the diluted sample onto the HPLC system and determine the concentration based on a standard calibration curve.
  - Calculation: Back-calculate the original concentration in the undiluted filtrate to determine the solubility of **Mebeverine alcohol D5** in that solvent.

Conclusion

Mebeverine alcohol D5 is an indispensable tool for the bioanalysis of its parent drug, Mebeverine. While its physical and solubility properties are not widely published, they can be reliably inferred from its chemical structure and the known effects of deuteration. For definitive characterization, the experimental protocols outlined in this guide provide a robust framework for researchers to generate high-quality, reliable data. A thorough understanding of these

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fundamental properties is paramount for the successful development of quantitative analytical methods and for advancing our understanding of the metabolism and pharmacokinetics of Mebeverine.

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